

Stigmasta-4,25-dien-3-one discovery and history

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Compound of Interest

Compound Name: Stigmasta-4,25-dien-3-one

Cat. No.: B566096

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Stigmasta-4,25-dien-3-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Stigmasta-4,25-dien-3-one is a naturally occurring phytosteroid belonging to the stigmastane class. While a definitive historical account of its initial discovery remains elusive in publicly available literature, research on related stigmastane compounds provides a strong framework for understanding its likely origins, isolation, and biological significance. This technical guide synthesizes the available information on the broader class of stigmastane phytosteroids to infer the characteristics and potential of **Stigmasta-4,25-dien-3-one**, focusing on its discovery context, experimental protocols for isolation and characterization, and its potential biological activities.

Discovery and History

While a specific seminal paper detailing the first isolation of **Stigmasta-4,25-dien-3-one** is not readily identifiable, the history of its discovery is intertwined with the broader exploration of phytosterols from natural sources. Research into plant steroids has been ongoing for decades, with numerous stigmastane derivatives being isolated from a wide variety of plant species. For instance, the closely related compound, (22E,24S)-stigmasta-5,22,25-trien-3 β -ol, has been isolated from *Clerodendrum viscosum*.^{[1][2]} The discovery of **Stigmasta-4,25-dien-3-one** likely emerged from systematic phytochemical investigations of various plant species, where extracts are fractionated and novel compounds are identified through spectroscopic techniques.

Natural Occurrence

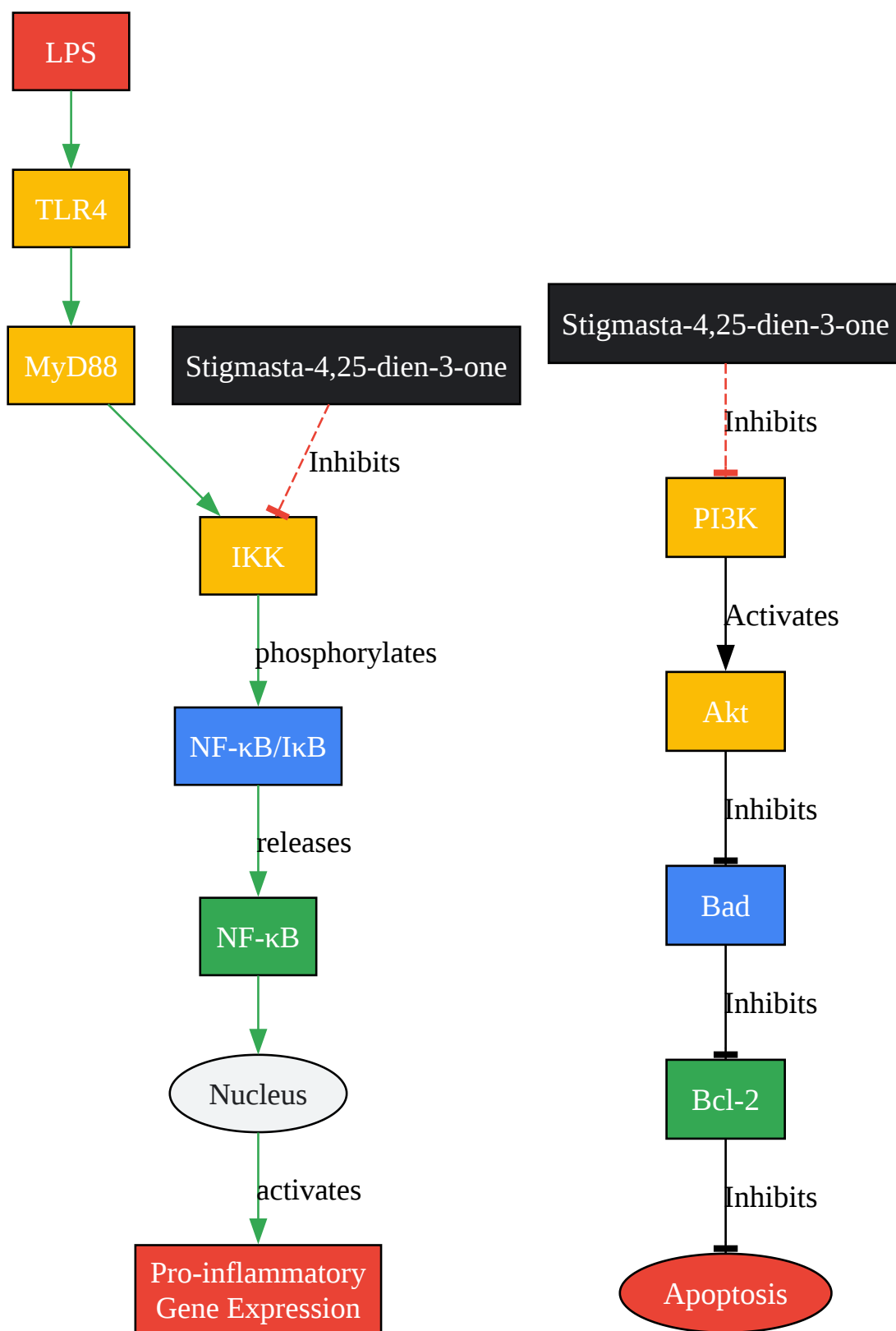
Stigmasta-4,25-dien-3-one and its analogs have been identified in a variety of natural sources, including plants and marine organisms. The presence of such compounds is often associated with the plant's defense mechanisms and other physiological processes.

Experimental Protocols

The following sections detail the typical experimental protocols for the isolation and characterization of stigmastane-type phytosteroids, which are applicable to **Stigmasta-4,25-dien-3-one**.

Isolation from Plant Material

A general workflow for the isolation of **Stigmasta-4,25-dien-3-one** from a plant source is as follows:



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References

- 1. asianpubs.org [asianpubs.org]
- 2. asianpubs.org [asianpubs.org]
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Email: info@benchchem.com